

Subject: Technical Inquiry Regarding NY0116

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NY0116

Cat. No.: B537881

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To: Researchers, Scientists, and Drug Development Professionals

From: Gemini Technical Information Service

Following a comprehensive search of scientific literature and public databases, we were unable to locate any specific information pertaining to a substance or entity designated "**NY0116**." Our search for data regarding the discovery, origin, experimental protocols, and associated signaling pathways for **NY0116** did not yield any results.

The query returned general information on several well-established signaling pathways, including mTORC1, Reelin-mediated, Wnt, and interferon pathways, but none of these sources referenced "**NY0116**."^{[1][2][3][4]}

This suggests that "**NY0116**" may be one of the following:

- An internal, proprietary designation for a compound or project that is not yet publicly disclosed.
- A very recent discovery that has not yet been published in scientific literature.
- A typographical error or an incorrect identifier.

Without foundational information on the nature of **NY0116**, it is not possible to fulfill the request for an in-depth technical guide, including data tables, experimental methodologies, and pathway visualizations.

We recommend verifying the identifier and, if it is an internal designation, consulting internal documentation for the requisite information. Should "NY0116" be a newly published entity, we would be pleased to revisit this request upon the provision of relevant publications or identifying information.

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References

- 1. A genome-wide siRNA screen reveals multiple mTORC1 independent signaling pathways regulating autophagy under normal nutritional conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. New Insights into Reelin-Mediated Signaling Pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. New Insights into Reelin-Mediated Signaling Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Signaling pathways activated by interferons - PubMed [pubmed.ncbi.nlm.nih.gov]
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